

2-Butyl-1-octanol: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: 2-Butyl-1-octanol

Cat. No.: B151752

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Introduction

2-Butyl-1-octanol is a primary fatty alcohol with significant applications across various industries, including cosmetics, fragrances, and chemical synthesis. Its unique branched structure imparts desirable properties such as a low melting point and excellent solvency. This technical guide provides an in-depth overview of **2-Butyl-1-octanol**, focusing on its chemical identity, properties, and relevant data for researchers, scientists, and professionals in drug development.

Chemical Identification and Synonyms

The Chemical Abstracts Service (CAS) has assigned the number 3913-02-8 to **2-Butyl-1-octanol**.^{[1][2][3][4]} This unique identifier is crucial for unambiguous identification in chemical databases and regulatory documents. The compound is also known by a variety of synonyms, which are listed in the table below.

Data Point	Value
CAS Number	3913-02-8[1][2][3][4]
Synonyms	2-Butyloctan-1-ol[2][5][6], Butyloctanol[2][5][6], 1-Octanol, 2-butyl-[2][5][6], 2-Butyloctyl alcohol[1][2][6], 5-(Hydroxymethyl)undecane[2][5][6], Jarcol I-12[2][5], Michel XO-150-12[2][5], Guerbet Dodecanol[2][5], Isofol 12 Alcohol[2][5], Isolauryl alcohol[3]

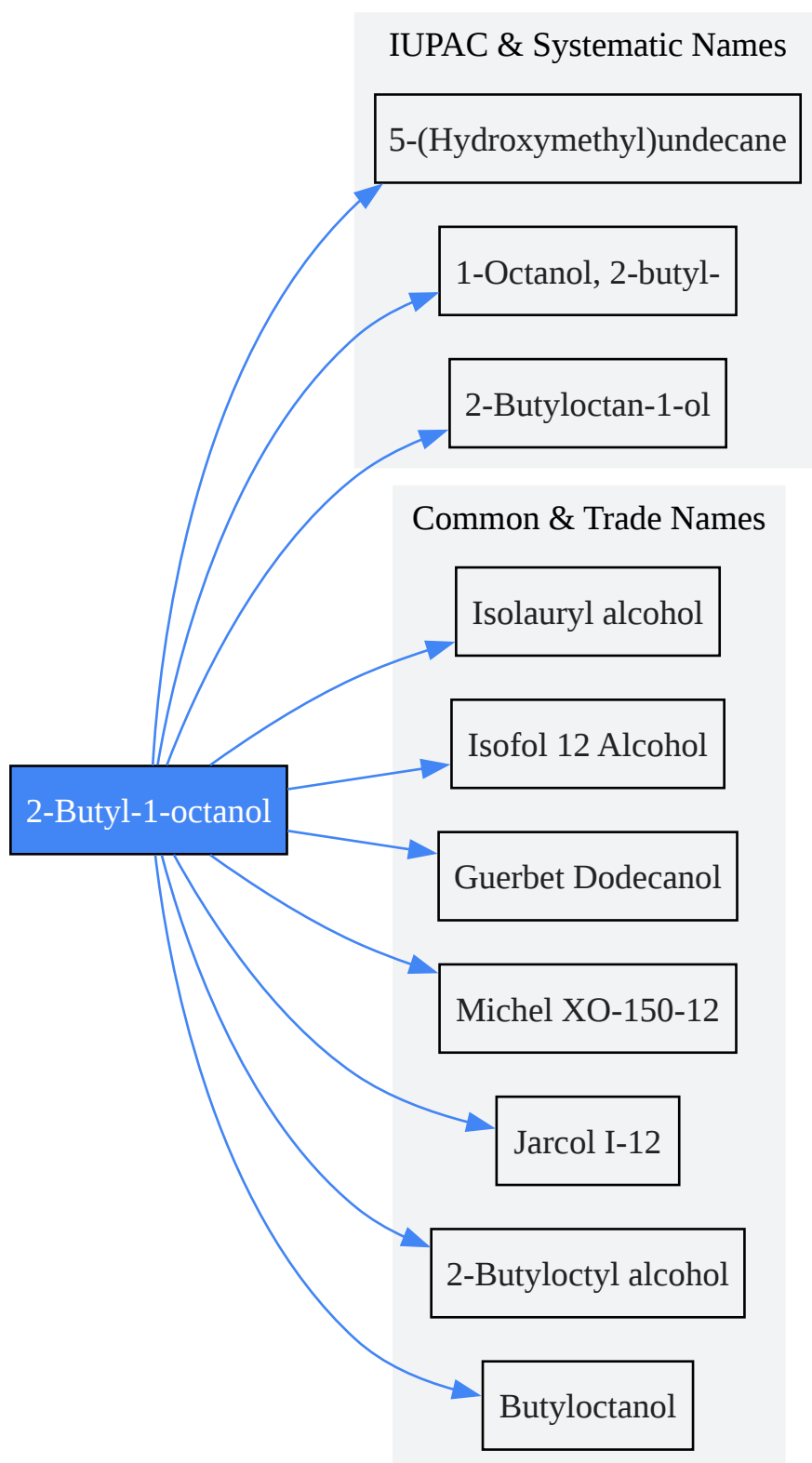
Chemical Structure and Properties

2-Butyl-1-octanol is a branched-chain primary alcohol. The presence of a butyl group at the second position of the octanol backbone influences its physical and chemical properties. A summary of its key chemical properties is provided below.

Property	Value
Molecular Formula	C ₁₂ H ₂₆ O
Molecular Weight	186.33 g/mol [3][5]
IUPAC Name	2-butyloctan-1-ol[2]

Logical Relationship of Synonyms

The various synonyms for **2-Butyl-1-octanol** arise from different naming conventions, including IUPAC nomenclature, trade names, and common names. The following diagram illustrates the relationship between the primary chemical name and its common synonyms.



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Caption: Relationship between the primary name and synonyms of **2-Butyl-1-octanol**.

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